Synthesis of (5-(tert-Butyl)isoxazol-4-yl)methanol: A Comprehensive Methodological Guide

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Compound of Interest

Compound Name:	*(5-(tert-Butyl)isoxazol-4-yl)methanol*
CAS No.:	*155602-41-8*
Cat. No.:	*B583871*

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Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals
Content Type: Technical Whitepaper & Protocol Guide

Executive Summary & Strategic Design

The isoxazole ring is a privileged pharmacophore in medicinal chemistry, frequently utilized to improve the metabolic stability and binding affinity of drug candidates. Specifically, 5-substituted isoxazole-4-carbinols are critical synthetic intermediates for kinase inhibitors and anti-inflammatory agents. As a Senior Application Scientist, I have structured this guide to detail the robust, scalable synthesis of **(5-(tert-Butyl)isoxazol-4-yl)methanol** from the simple precursor ethyl pivaloylacetate.

This three-step workflow avoids the use of unstable intermediates and relies on highly regioselective cyclocondensation followed by a controlled hydride reduction.

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Retrosynthetic pathway for **(5-(tert-Butyl)isoxazol-4-yl)methanol** from simple precursors.

Mechanistic Insights & Causality

To ensure a self-validating system, it is critical to understand the why behind the experimental choices rather than just the how.

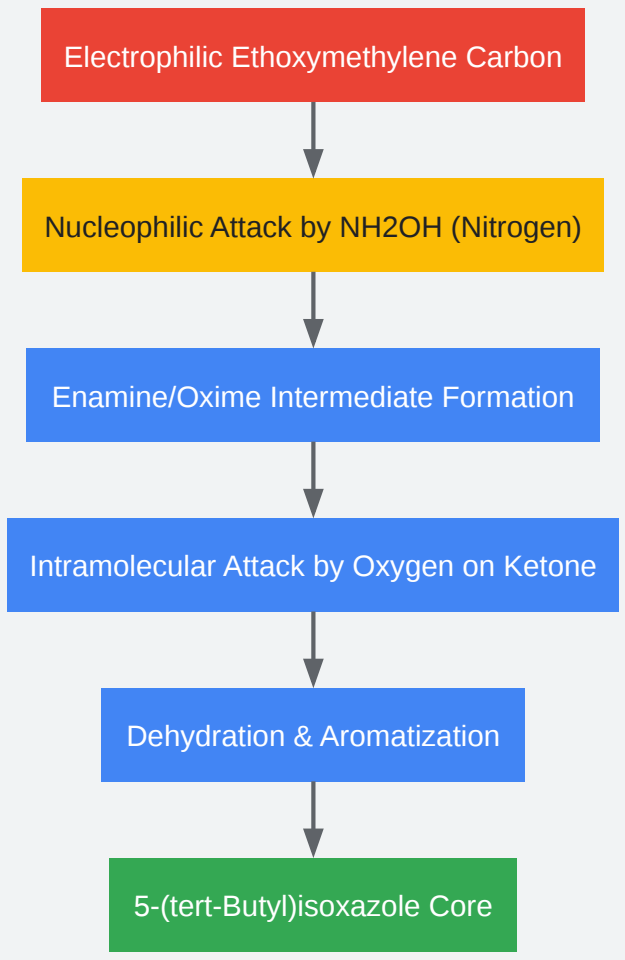
Driving the Condensation Equilibrium (Step 1)

The initial step involves the condensation of ethyl pivaloylacetate[1] with triethyl orthoformate. This reaction liberates ethanol. To prevent the reverse reaction and drive the equilibrium forward, acetic anhydride is employed as a chemical scavenger. It reacts with the liberated ethanol to form ethyl acetate and acetic acid, which are continuously distilled out of the reaction matrix, ensuring quantitative conversion to the highly electrophilic ethoxymethylene intermediate[2].

Regioselectivity of the Isoxazole Ring Formation (Step 2)

The cyclocondensation of the unsymmetrical 1,3-dielectrophile with hydroxylamine hydrochloride dictates the final architecture of the heterocycle. Hydroxylamine possesses two nucleophilic sites. The nitrogen (the softer, more nucleophilic atom) preferentially attacks the highly reactive, less sterically hindered ethoxymethylene carbon. Subsequently, the oxygen attacks the sterically encumbered pivaloyl ketone to close the ring. This precise electronic and steric orchestration exclusively yields the 5-tert-butyl regioisomer, ethyl 5-(tert-butyl)isoxazole-4-carboxylate (CAS: 134540-97-9)[3], rather than the 3-tert-butyl isomer. The corresponding carboxylic acid (CAS: 134541-06-3) can also be accessed via basic hydrolysis of this ester.

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Mechanistic workflow of the isoxazole ring formation via regioselective cyclocondensation.

Controlled Hydride Reduction & Emulsion Breaking (Step 3)

Isoxazoles contain a relatively weak N–O bond that is susceptible to reductive cleavage. While standard reductions of esters to alcohols[4] can utilize various reagents, DIBAL-H at cryogenic temperatures (-78 °C) provides a mild, controlled hydride transfer that selectively reduces the ester without compromising the heterocyclic core. Furthermore, aluminum-based reductions notoriously produce thick, gelatinous emulsions during the aqueous quench. We utilize Rochelle's salt (potassium sodium tartrate), which acts as a bidentate ligand to sequester aluminum ions into water-soluble complexes, cleanly breaking the emulsion and ensuring high product recovery.

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Experimental Protocols

Step 1: Synthesis of Ethyl 2-(ethoxymethylene)-4,4-dimethyl-3-oxopentanoate

- Equip a 500 mL round-bottom flask with a magnetic stir bar, a short-path distillation head, and a receiving flask.
- Charge the flask with ethyl pivaloylacetate (50.0 g, 290 mmol), triethyl orthoformate (64.5 g, 435 mmol, 1.5 eq), and acetic anhydride (59.2 g, 580 mmol, 2.0 eq).
- Heat the mixture to 120 °C under a nitrogen atmosphere. Monitor the continuous distillation of ethyl acetate and acetic acid byproducts.
- After 6 hours, cool the reaction to room temperature and concentrate under reduced pressure (high vacuum) to remove residual volatiles.
- The crude dark oil is utilized directly in the next step to prevent degradation.

Step 2: Synthesis of Ethyl 5-(tert-butyl)isoxazole-4-carboxylate

- Dissolve the crude enol ether from Step 1 in absolute ethanol (300 mL) in a 1 L round-bottom flask.
- Add anhydrous sodium acetate (28.6 g, 348 mmol, 1.2 eq) followed by hydroxylamine hydrochloride (24.2 g, 348 mmol, 1.2 eq).
- Attach a reflux condenser and heat the vigorously stirring mixture to reflux (78 °C) for 4 hours.
- Cool the mixture to room temperature and remove the ethanol in vacuo.
- Partition the resulting residue between ethyl acetate (400 mL) and deionized water (400 mL). Separate the layers and wash the organic phase with saturated aqueous NaCl (brine).
- Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate.

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- Purify via flash column chromatography (Silica gel, Hexanes/EtOAc 9:1) to afford the product as a clear, colorless oil.

Step 3: Synthesis of (5-(tert-Butyl)isoxazol-4-yl)methanol

- In a flame-dried 1 L flask under an inert nitrogen atmosphere, dissolve ethyl 5-(tert-butyl)isoxazole-4-carboxylate (40.0 g, 203 mmol) in anhydrous THF (400 mL).
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Add DIBAL-H (1.0 M in THF, 507 mL, 507 mmol, 2.5 eq) dropwise via an addition funnel over 1 hour, maintaining the internal temperature below -65 °C.
- Stir the reaction at -78 °C for 2 hours, then remove the cooling bath and allow the mixture to warm to 0 °C.
- Critical Quench: Carefully add saturated aqueous Rochelle's salt (500 mL) dropwise to quench unreacted hydride.
- Stir the biphasic mixture vigorously at room temperature for 4 hours until two distinct, clear liquid layers form (emulsion collapse).
- Extract the aqueous layer with EtOAc (2 x 200 mL). Combine the organic layers, wash with brine, dry over $MgSO_4$, filter, and concentrate in vacuo.
- Recrystallize the crude residue from hexanes/diethyl ether to yield the target carbinol as a white crystalline solid.

Quantitative Data & Yield Optimization

The following table summarizes the optimized reaction parameters and expected yields for the validated workflow:

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Step	Transformation	Key Reagents	Temp / Time	Typical Yield	Purity (HPLC)
1	Enol Ether Formation	$HC(OEt)_3$, Ac_2O	120 °C / 6 h	Quantitative (Crude)	N/A
2	Isoxazole Cycloconden sation	$NH_2OH·HCl$, NaOAc, EtOH	78 °C / 4 h	83% (over 2 steps)	> 98%
3	Ester Reduction	DIBAL-H, Anhydrous THF	-78 °C to 0 °C / 3 h	90%	> 99%

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